

Azidocillin: A Comprehensive Technical Guide to Stability and Degradation

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Compound of Interest

Compound Name: Azidocillin

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and degradation profile of **Azidocillin**, a semi-synthetic penicillin antibiotic. This document delves into the intrinsic chemical stability of **Azidocillin**, factors influencing its degradation, its breakdown products, and the analytical methodologies used to assess its stability. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in the development, formulation, and quality control of pharmaceuticals.

Chemical Structure and Properties of Azidocillin

Azidocillin, with the chemical name (2S,5R,6R)-6-[[[(2R)-2-azido-2-phenylacetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid, is a β -lactam antibiotic. Its structure is characterized by a thiazolidine ring fused to a β -lactam ring, with an acyl side chain containing an azide group. This unique structural feature influences its chemical properties and biological activity.

Table 1: Physicochemical Properties of **Azidocillin**

Property	Value
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₄ S
Molecular Weight	375.40 g/mol
Appearance	White or almost white crystalline powder
Solubility	Sparingly soluble in water, soluble in methanol
pKa	Data not readily available, but expected to have two pKa values similar to other penicillins (one for the carboxylic acid and one for the amino group in the side chain).

Factors Influencing the Stability of Azidocillin

The stability of **Azidocillin**, like other penicillins, is significantly influenced by several factors, primarily pH, temperature, and the presence of enzymes.

Effect of pH

The β -lactam ring of penicillins is susceptible to hydrolysis under both acidic and alkaline conditions. While specific kinetic data for **Azidocillin** is not readily available in the reviewed literature, the degradation of penicillins generally follows pseudo-first-order kinetics. The rate of degradation is catalyzed by both hydrogen and hydroxide ions. For many penicillins, maximum stability is observed in the pH range of 6.0 to 7.0.^{[1][2][3]}

Effect of Temperature

Temperature is a critical factor affecting the rate of chemical degradation. An increase in temperature generally leads to an exponential increase in the degradation rate of penicillins, following the principles of the Arrhenius equation.^{[1][4]} For instance, a study on penicillin G demonstrated a significant increase in degradation rate with rising temperature.^[3] Therefore, storage of **Azidocillin** formulations at controlled, and often refrigerated, temperatures is crucial to maintain their potency.

Enzymatic Degradation

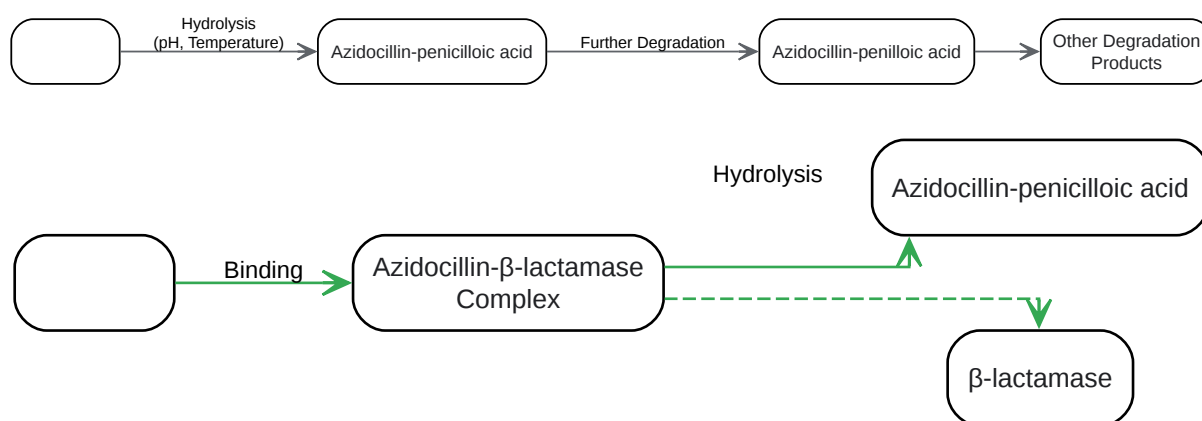
The most significant enzymatic degradation pathway for **Azidocillin** is through the action of β -lactamases. These bacterial enzymes hydrolyze the amide bond in the β -lactam ring, rendering the antibiotic inactive.[5][6] There are several classes of β -lactamases (Ambler classes A, B, C, and D), and their substrate specificity varies.[5][7][8] Specific data on the susceptibility of **Azidocillin** to different β -lactamase classes is not extensively documented in the public domain. However, as a penicillin derivative, it is expected to be susceptible to a range of β -lactamases.

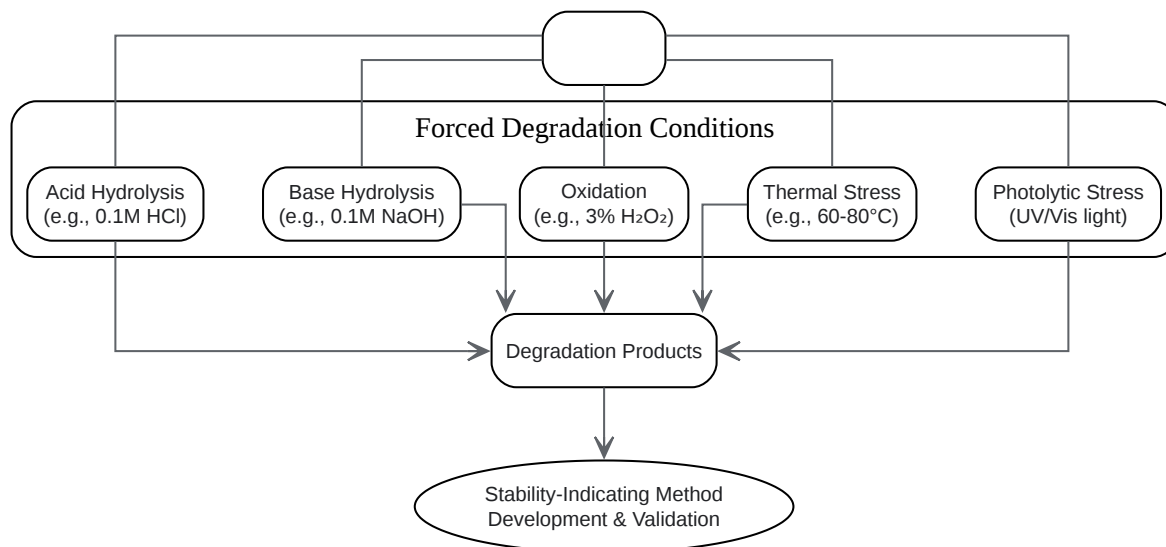
Degradation Profile of Azidocillin

The degradation of **Azidocillin** is expected to proceed through pathways similar to other penicillins, primarily involving the cleavage of the β -lactam ring.

Hydrolytic Degradation Pathway

Under aqueous conditions, particularly at non-optimal pH, the primary degradation pathway is the hydrolysis of the β -lactam ring to form **Azidocillin**-penicilloic acid. This inactive metabolite can undergo further degradation, including epimerization and decarboxylation, to form other products such as **Azidocillin**-penilloic acid. The degradation of the related antibiotic amoxicillin has been shown to produce penicilloic acid, penilloic acid, and diketopiperazine derivatives.[9]





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